

# Preparation of PROLI NONOate Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: **PROLI NONOate**

Cat. No.: **B15562115**

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## Abstract

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **PROLI NONOate**, a potent and fast-acting nitric oxide (NO) donor. Due to its rapid release of NO under physiological conditions and its inherent instability at neutral pH, proper preparation of a stable stock solution is critical for reproducible experimental results. This guide outlines the necessary materials, a step-by-step procedure for solubilization in an alkaline buffer, and recommendations for storage and handling to ensure the integrity of the compound.

## Introduction

**PROLI NONOate** is a diazen-1-ium-1,2-diolate that spontaneously dissociates in a pH-dependent manner to release nitric oxide.<sup>[1][2][3]</sup> With a half-life of approximately 1.8 seconds at 37°C and pH 7.4, it is an invaluable tool for studying the acute effects of NO in various biological systems.<sup>[1][2][4]</sup> The rapid kinetics of NO release necessitate careful preparation of a stable, alkaline stock solution to prevent premature decomposition. This protocol details a standardized method for preparing a **PROLI NONOate** stock solution and provides essential data for its use in research settings.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for **PROLI NONOate**, critical for accurate stock solution preparation and experimental design.

Parameter	Value	Source(s)
Molecular Formula	$C_5H_7N_3O_4 \cdot 2Na$	<a href="#">[1]</a> <a href="#">[4]</a>
Formula Weight	219.1 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Purity	≥98%	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Crystalline solid	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	>100 mg/mL in aqueous buffers	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
$\lambda_{max}$	252 nm	<a href="#">[1]</a> <a href="#">[4]</a>
Molar Extinction Coefficient ( $\epsilon$ )	8,400 $M^{-1} cm^{-1}$	<a href="#">[4]</a>
Half-life ( $t_{1/2}$ )	1.8 seconds (at 37°C, pH 7.4)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Long-term Storage (Solid)	≥1-2 years at -80°C under nitrogen	<a href="#">[1]</a> <a href="#">[4]</a>
Stock Solution Storage	Up to 24 hours at 0°C in 0.01 M NaOH	<a href="#">[4]</a>

## Experimental Protocol: Preparation of PROLI NONOate Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PROLI NONOate** in 0.01 M sodium hydroxide (NaOH).

## Materials and Equipment

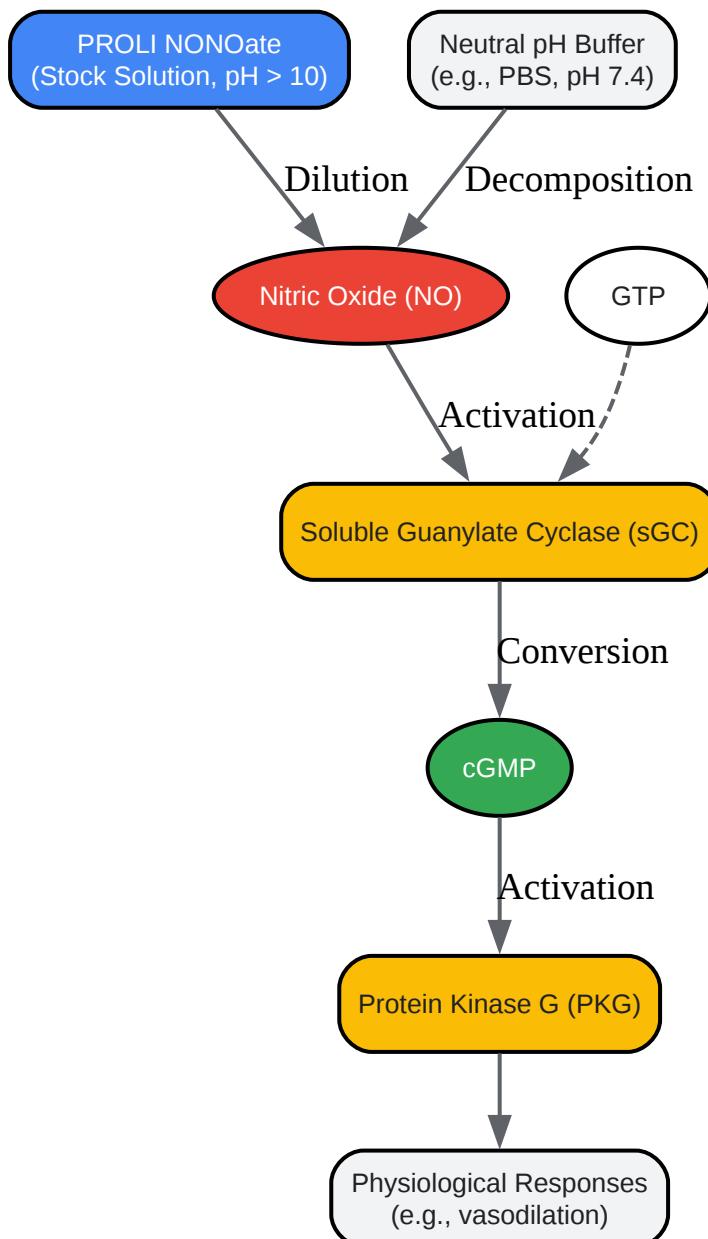
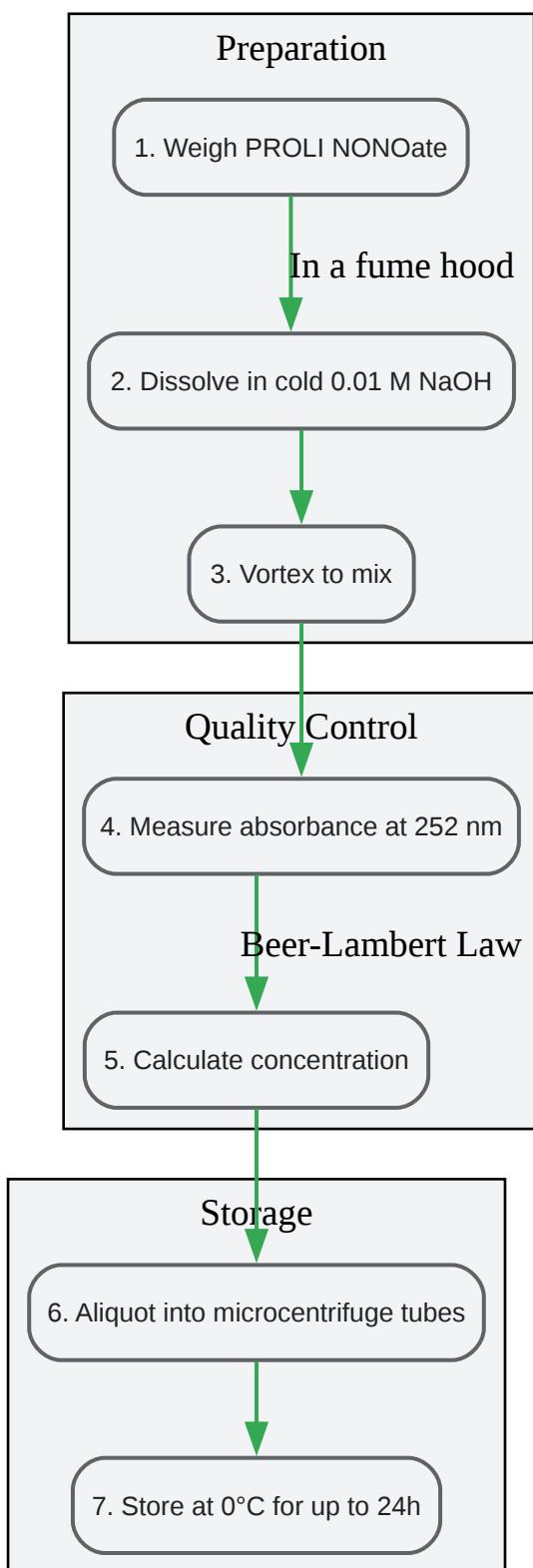
- **PROLI NONOate** (solid)
- Sodium hydroxide (NaOH) pellets or a certified 1 M solution
- Nuclease-free water

- Calibrated pH meter
- Spectrophotometer
- Quartz cuvettes
- Microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ice bucket
- Personal protective equipment (lab coat, gloves, safety glasses)

## Preparation of 0.01 M NaOH Solution

- Prepare a 0.01 M NaOH solution by diluting a concentrated NaOH stock or by dissolving the appropriate amount of NaOH pellets in nuclease-free water.
- Ensure the solution is thoroughly mixed and cooled on ice before use.

## Stock Solution Preparation Workflow

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